

An In-depth Technical Guide to 2-Nitrophenol (CAS Number 88-75-5)

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Compound of Interest

Compound Name: 2-Nitrophenetole

CAS No.: 610-67-3

Cat. No.: B1664076

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Nitrophenol (CAS 88-75-5), also known as ortho-nitrophenol, is a versatile organic compound that serves as a critical building block in numerous chemical syntheses.^[1] Characterized by a phenol group with a nitro substituent at the ortho position, its unique chemical architecture imparts a range of useful properties and reactivities.^{[2][3]} This guide provides a comprehensive overview of 2-nitrophenol, from its fundamental physicochemical properties to its applications in research and development, and concludes with a thorough assessment of its associated hazards and safety protocols.

Physicochemical Properties

2-Nitrophenol is a light yellow crystalline solid with a distinct aromatic odor.^{[3][4]} Its physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ NO ₃	[5]
Molecular Weight	139.11 g/mol	[3][5]
Melting Point	43-47 °C	[1][6]
Boiling Point	214-216 °C	[4][6]
Density	1.495 g/cm ³ at 20 °C	[4][7]
Solubility in Water	Approx. 2 g/L at 25 °C	[2][4]
Vapor Pressure	1 mmHg at 49.3 °C	[4]
pKa	7.23	[3]
log Pow (Octanol-Water Partition Coefficient)	1.77 - 1.8	[3][7]
Flash Point	100.5 °C (closed cup)	[5][7]
Autoignition Temperature	485 - 550 °C	[7][8]

Due to its relatively low melting point, 2-nitrophenol may exist as a solid, liquid, a solidified melt, or a supercooled melt under various conditions.[9] It is sparingly soluble in water but demonstrates good solubility in organic solvents.[4][10]

Synthesis and Reactivity

Industrial Production

The primary industrial synthesis of 2-nitrophenol involves the hydrolysis of 2-chloronitrobenzene. This process is typically carried out by heating 2-chloronitrobenzene with an aqueous sodium hydroxide solution under pressure at elevated temperatures (e.g., 170 °C). [11] Subsequent acidification of the resulting solution yields 2-nitrophenol.[11]

Chemical Reactivity

The reactivity of 2-nitrophenol is governed by the interplay between the hydroxyl (-OH) and nitro (-NO₂) functional groups on the aromatic ring. The nitro group enhances the acidity of the

phenolic proton and activates the ring towards nucleophilic substitution, while the hydroxyl group can participate in a variety of reactions.

It is stable under normal conditions but is incompatible with strong bases, strong oxidizing agents, strong acids, and lead.^{[2][11][12]} In its molten form, it can react violently with strong alkalis like potassium hydroxide.^{[2][13]} Furthermore, its reaction product with chlorosulfuric acid can decompose violently at room temperature.^{[2][13]}

Applications in Research and Synthesis

2-Nitrophenol is a valuable precursor and intermediate in a wide range of synthetic applications, particularly in the pharmaceutical and dye industries.^{[1][14][15]}

Key Applications:

- **Dye and Pigment Synthesis:** It is a fundamental intermediate in the production of various dyes and paint colorings.^{[4][14][15]}
- **Pharmaceutical Synthesis:** 2-Nitrophenol is a starting material for more complex molecules, including active pharmaceutical ingredients.^{[1][14][16]} For instance, it is a precursor in the synthesis of a 1,4-benzoxazine derivative used in the total synthesis of the antimicrobial agent levofloxacin.^[17]
- **Agrochemicals:** It is utilized in the manufacturing of fungicides and pesticides.^{[4][14][18]}
- **Rubber Chemicals:** The compound plays a role in the synthesis of chemicals that enhance the properties of rubber products.^{[4][14]}
- **Analytical Chemistry:** In a 2% alcohol solution, 2-nitrophenol functions as a pH indicator, changing from colorless at pH 5.0 to yellow at pH 7.0.^{[1][2]} It is also used as a reagent in tests for glucose.^[1]
- **Corrosion Inhibition:** It can act as a corrosion inhibitor for aluminum-copper alloys.^{[2][10]}
- **Advanced Materials:** It is employed in the preparation of heterodiazocines, which are potential photochromic compounds with applications in photopharmacology and functional

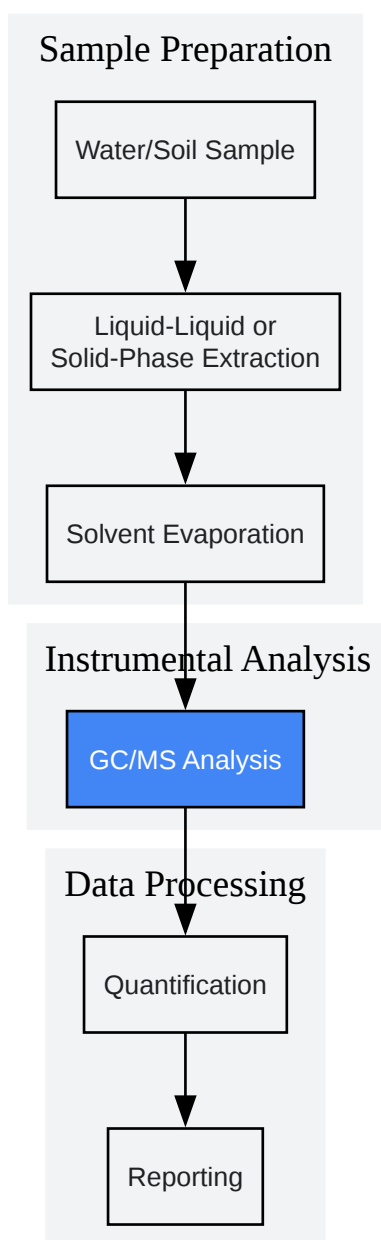
materials.[17] It can also be used as a precursor in synthesizing chemosensors for detecting ions like Hg^{2+} . [17]

Analytical Methodologies

The detection and quantification of 2-nitrophenol in various matrices are crucial for both quality control and environmental monitoring. Standard analytical methods include:

- Gas Chromatography (GC): Coupled with a flame ionization detector (FID) or an electron capture detector (ECD), GC is a common method for analyzing 2-nitrophenol in water samples, with detection limits in the sub-microgram per liter range.[3]
- Gas Chromatography-Mass Spectrometry (GC/MS): This technique provides high sensitivity and specificity for the analysis of 2-nitrophenol in solid waste, soils, and groundwater.[3]

A typical workflow for the analysis of 2-nitrophenol in environmental samples is illustrated below.



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Caption: Generalized workflow for 2-nitrophenol analysis.

Hazard Assessment and Safety Protocols

A thorough understanding of the hazards associated with 2-nitrophenol is paramount for its safe handling in a laboratory or industrial setting.

GHS Classification

2-Nitrophenol is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazard statements:

- H302: Harmful if swallowed.[7][19]
- H312: Harmful in contact with skin.[7]
- H315: Causes skin irritation.[19]
- H319: Causes serious eye irritation.[19]
- H332: Harmful if inhaled.[7]
- H410: Very toxic to aquatic life with long lasting effects.[7][20]

The corresponding pictograms are GHS07 (Exclamation Mark) for acute toxicity and irritation, and GHS09 (Environment) for aquatic toxicity.[19][20]

Toxicological Profile

- Acute Toxicity: 2-Nitrophenol is harmful if swallowed, inhaled, or absorbed through the skin. [7][12][21] Inhalation or ingestion can lead to symptoms such as headache, drowsiness, nausea, and cyanosis (a blue discoloration of the skin and mucous membranes).[11]
- Skin and Eye Irritation: It is irritating to the skin and can cause serious eye irritation.[19][21]
- Methemoglobinemia: A dose-dependent increase in the formation of methemoglobin has been observed in animal studies after oral exposure, which reduces the oxygen-carrying capacity of the blood.[3]
- Chronic Toxicity: There is limited information available on the chronic toxicological effects of 2-nitrophenol.[3]
- Carcinogenicity and Mutagenicity: Available data does not meet the criteria for classification as a carcinogen or mutagen.[21]

Environmental Fate and Ecotoxicity

2-Nitrophenol is considered to have moderate acute and chronic toxicity to aquatic life.^[14] It is very toxic to aquatic organisms and can cause long-lasting effects in the aquatic environment.^{[7][20]}

The environmental fate of 2-nitrophenol is influenced by several factors. It has moderate to very high mobility in soil.^[3] Biodegradation is a significant degradation pathway, with microorganisms such as *Pseudomonas putida* capable of breaking it down into less harmful substances like nitrite and catechol.^{[2][4]} In groundwater, it has a half-life of approximately 13.86 days.^[4] Photolysis and biodegradation are also important fate processes in water.^[22]

Recommended Safety and Handling Procedures

Adherence to strict safety protocols is essential when working with 2-nitrophenol.

Personal Protective Equipment (PPE)

- Eye Protection: Safety goggles with side protection are mandatory.^[19]
- Hand Protection: Wear suitable chemical-resistant gloves tested according to EN 374.^[19]
- Skin and Body Protection: Wear protective clothing to prevent skin contact.^[20]
- Respiratory Protection: Use a dust mask (e.g., N95) or work in a well-ventilated area.^[20]

Handling and Storage

- Ventilation: Ensure good ventilation of the work station.^[20]
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[20] Do not get in eyes, on skin, or on clothing.^[20] Do not eat, drink, or smoke when using this product.^[20]
- Storage: Store in a cool, dry, and well-ventilated place away from heat and direct sunlight.^{[15][20]} Keep containers tightly closed.^[20] Store in the dark.^{[2][11]}

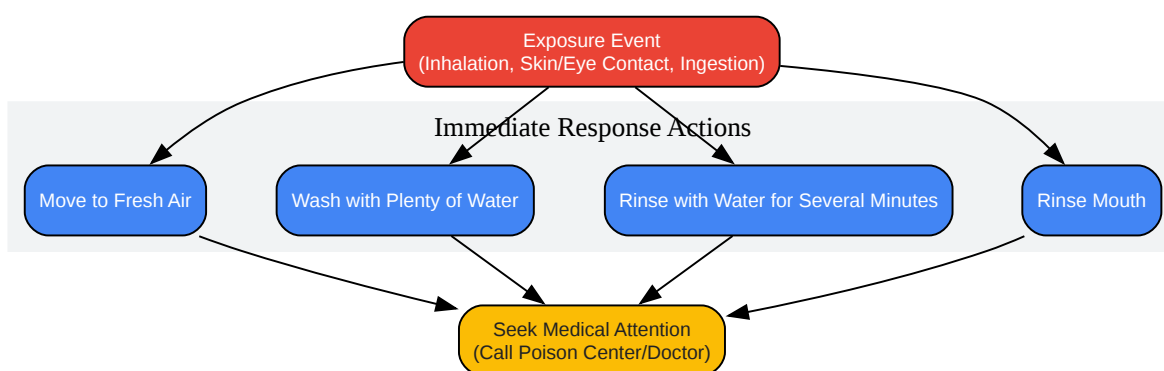
First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[20]
- Skin Contact: Wash the affected area with plenty of water.[20] Remove contaminated clothing and wash it before reuse.[20]
- Eye Contact: Rinse cautiously with water for several minutes.[20] Remove contact lenses if present and easy to do. Continue rinsing.[20] If eye irritation persists, seek medical attention.[20]
- Ingestion: Rinse mouth.[20] Call a poison center or doctor if you feel unwell.[20]

Spill and Disposal Procedures

- Spill Response: In case of a spill, remove all sources of ignition.[13] Dampen the solid spill material with 60-70% ethanol and transfer it to a suitable container.[13] Use absorbent paper dampened with ethanol to clean up any remaining material.[13]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[7][9]

The following diagram outlines the key hazard response actions.



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Caption: Hazard response flowchart for 2-nitrophenol exposure.

Conclusion

2-Nitrophenol is a compound of significant industrial and research importance. Its utility as a chemical intermediate is well-established, particularly in the synthesis of dyes, pharmaceuticals, and agrochemicals. However, its hazardous properties necessitate a comprehensive understanding and strict adherence to safety protocols to mitigate risks to human health and the environment. This guide provides the foundational knowledge for researchers, scientists, and drug development professionals to work with 2-nitrophenol safely and effectively.

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